

5-Chlorohexanoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Chlorohexanoic acid

Cat. No.: B8773844

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **5-chlorohexanoic acid**. Due to the limited availability of data for this specific compound, information from structurally similar chemicals, such as 6-chlorohexanoic acid and other chlorinated carboxylic acids, has been included to provide a thorough assessment of potential hazards. All personnel handling this substance should be adequately trained in the proper handling of potentially hazardous chemicals.

Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **5-chlorohexanoic acid** is not readily available, data from analogous compounds suggest that it should be handled as a hazardous substance. The GHS classification for the closely related isomer, 6-chlorohexanoic acid, indicates severe hazards.^[1] Furthermore, an SDS for a similar compound, (R)-3-Amino-5-methylhexanoic acid, identifies it as causing skin and eye irritation, as well as respiratory tract irritation.^[2] Therefore, it is prudent to assume that **5-chlorohexanoic acid** poses similar or more severe risks.

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B/2	Causes severe skin burns and eye damage / Causes skin irritation
Serious Eye Damage/Irritation	Category 1/2A	Causes serious eye damage / Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation
Corrosive to Metals	Category 1	May be corrosive to metals

Note: This classification is inferred from structurally similar compounds and should be used as a precautionary guideline.

Physical and Chemical Properties

Specific experimental data for the physical and chemical properties of **5-chlorohexanoic acid** are not widely published. The following table includes computed data and information for analogous compounds.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ ClO ₂	PubChem[3]
Molecular Weight	150.60 g/mol	PubChem[3]
CAS Number	112176-22-4	PubChem[3]
Appearance	Assumed to be a solid or liquid	-
Boiling Point	Data not available	-
Melting Point	Data not available	-
pKa (Dissociation Constant)	Data available	PubChem[3]

Toxicological Information

Detailed toxicological studies on **5-chlorohexanoic acid** have not been thoroughly investigated.[\[2\]](#) However, based on its structure as a chlorinated carboxylic acid, it is expected to be toxic and corrosive. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Toxicity Metric	Value	Species	Route	Notes and Source
Acute Toxicity	Data not available for 5-chlorohexanoic acid.	-	-	The chemical, physical, and toxicological properties have not been thoroughly investigated. [2]
LD50 (Lethal Dose, 50%)	3080 mg/kg	Rat	Oral	For 6-Chlorohexanoic acid. (Analogous compound)

Symptoms of Exposure:

- Inhalation: May cause chemical burns to the respiratory tract, leading to irritation, coughing, and shortness of breath.[\[4\]](#)
- Skin Contact: Causes skin irritation, and potentially severe chemical burns.[\[1\]\[2\]\[4\]](#)
- Eye Contact: Causes serious eye irritation or severe eye damage, with a risk of permanent injury.[\[1\]\[2\]\[4\]](#)
- Ingestion: Harmful if swallowed. May cause burns to the gastrointestinal tract.[\[4\]](#)

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **5-chlorohexanoic acid** to minimize exposure and prevent accidents.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5][6]
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.[4]

Personal Protective Equipment (PPE)

A comprehensive assessment of the required PPE should be conducted before handling this chemical. The following are minimum recommendations:

PPE Type	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.[2][7]	To protect against splashes that can cause severe eye damage.
Hand Protection	Nitrile or butyl rubber gloves.[8]	To prevent skin contact and chemical burns. Gloves must be inspected before use and disposed of properly after handling the chemical.[2]
Body Protection	A chemical-resistant laboratory coat and, if a significant splash risk exists, a splash apron.[5][7]	To protect skin and clothing from contamination.
Respiratory Protection	An appropriate respirator (e.g., N95 or a full-face respirator with acid gas cartridges) may be necessary if working outside a fume hood or if dust/vapors are generated.[2][8]	To prevent inhalation of irritating or corrosive vapors and aerosols.

Handling Procedures

- Avoid all direct contact with the substance.[[2](#)]
- Do not breathe dust, fumes, mist, or vapors.[[2](#)]
- Wash hands thoroughly after handling.[[2](#)]
- Use only in a chemical fume hood.[[4](#)]
- Keep the container tightly closed when not in use.[[2](#)]

Storage Procedures

- Store in a cool, dry, and well-ventilated area.[[9](#)][[10](#)]
- Keep containers tightly closed.[[9](#)]
- Store in a designated corrosives area.[[4](#)]
- Store locked up.[[2](#)][[11](#)]
- Segregate from incompatible materials such as strong bases, oxidizing agents, and reducing agents.[[9](#)][[12](#)]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
Inhalation	<p>1. Move the individual to fresh air immediately. [2] 2. If breathing has stopped, provide artificial respiration.[2] 3. Seek immediate medical attention.[9]</p>
Skin Contact	<p>1. Immediately remove all contaminated clothing.[11] 2. Flush the affected skin with plenty of soap and water for at least 15 minutes. [2][4] 3. Seek immediate medical attention.[4]</p>
Eye Contact	<p>1. Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2][4] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[2] 3. Seek immediate medical attention.[4]</p>
Ingestion	<p>1. Do NOT induce vomiting.[4] 2. Rinse the mouth with water.[2] 3. If the person is conscious, have them drink 2-4 cupfuls of water or milk.[4] 4. Never give anything by mouth to an unconscious person.[2] 5. Seek immediate medical attention.[4]</p>

Spill and Waste Disposal Procedures

Spill Response

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate PPE as described in Section 4.2.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable, closed container for disposal.[4]

- For solid spills, carefully sweep up the material, avoiding dust formation, and place it in a sealed container.[\[2\]](#)
- Do not let the product enter drains.[\[2\]](#)

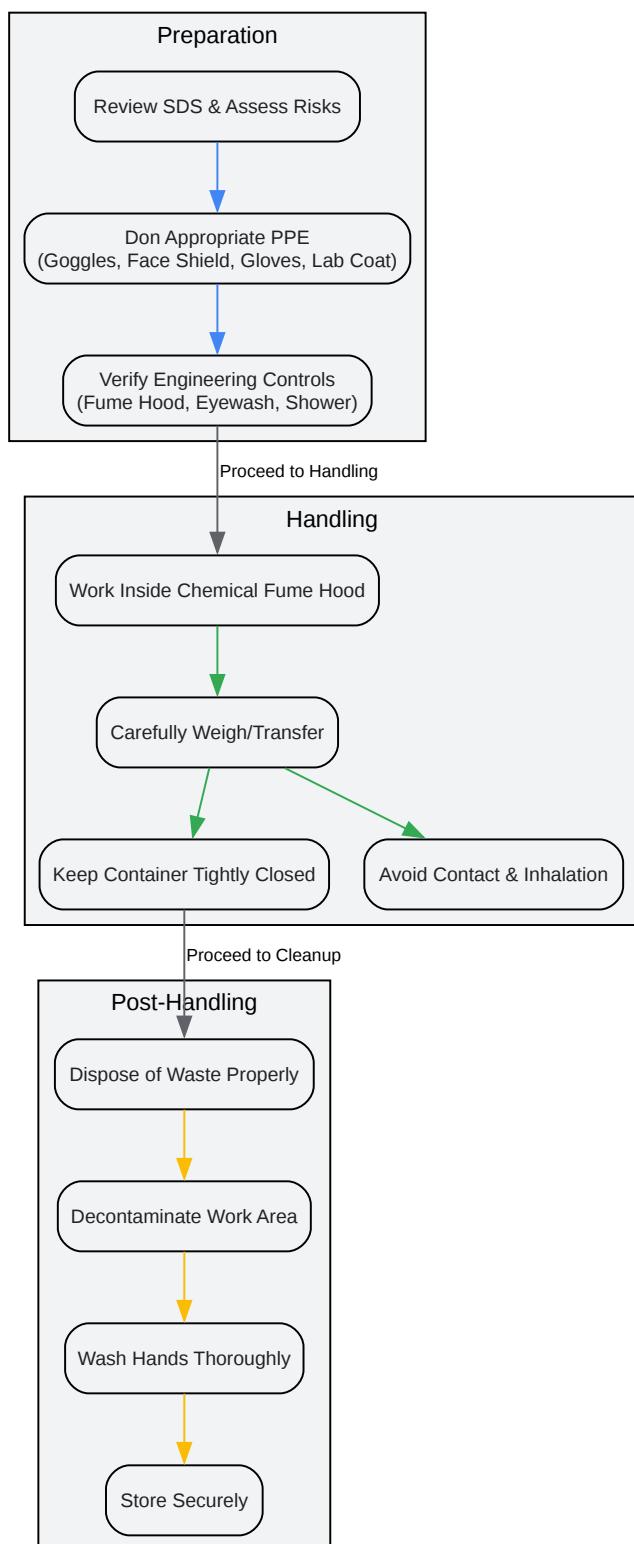
Waste Disposal

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.
- It is recommended to use a licensed professional waste disposal service.

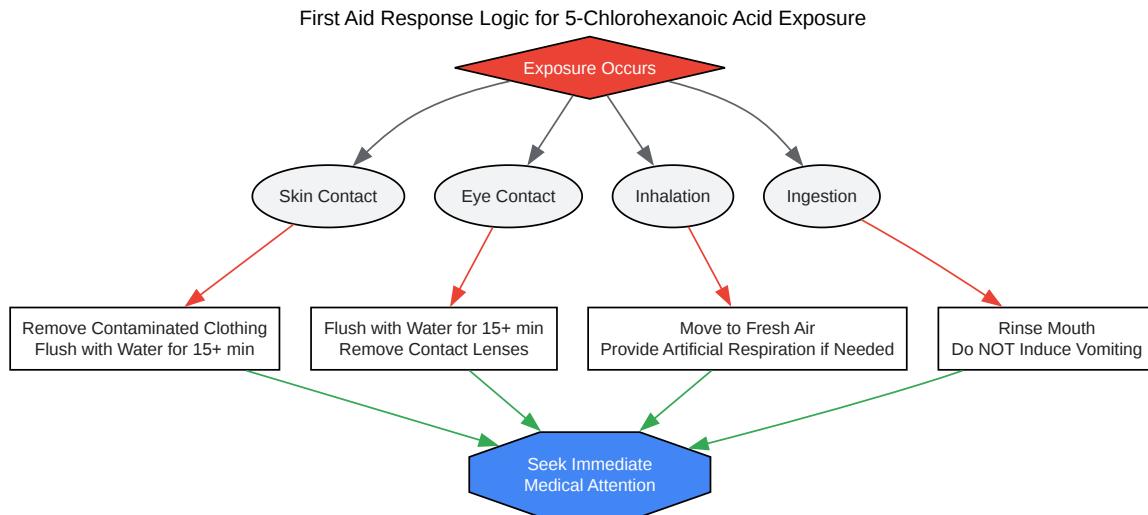
Visual Safety Guides

The following diagrams illustrate key safety workflows and logical relationships for handling **5-chlorohexanoic acid**.

Safe Handling Workflow for 5-Chlorohexanoic Acid

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Caption: A workflow for the safe handling of **5-chlorohexanoic acid**.

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Caption: Decision-making workflow for first aid response to exposure.

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